

# An In-depth Technical Guide to Fibrinogen-Binding Peptide TFA (EHIPA)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Fibrinogen-Binding Peptide TFA

Cat. No.: B12391363

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the **Fibrinogen-Binding Peptide TFA**, a synthetic pentapeptide with the sequence H-Glu-His-Ile-Pro-Ala-OH (EHIPA).

Developed based on the anticomplementarity hypothesis, this peptide is designed to mimic the vitronectin binding site on the platelet fibrinogen receptor, glycoprotein IIb/IIIa. It exerts its biological effects by binding directly to fibrinogen, thereby inhibiting platelet aggregation and adhesion to both fibrinogen and vitronectin. This document details the peptide's biochemical properties, mechanism of action, and relevant experimental protocols, presenting quantitative data in a structured format for ease of reference. The information herein is intended to support researchers and professionals in the fields of hematology, thrombosis, and drug development in understanding and utilizing this peptide for further scientific investigation.

## Introduction

Fibrinogen-Binding Peptide, frequently supplied as a trifluoroacetate (TFA) salt, is a synthetic peptide with the amino acid sequence H-Glu-His-Ile-Pro-Ala-OH (EHIPA). The TFA counterion is a residual component from the reversed-phase high-performance liquid chromatography

(HPLC) purification process commonly used in peptide synthesis. This peptide was rationally designed as a mimic of the vitronectin binding site on the platelet fibrinogen receptor, the glycoprotein IIb/IIIa complex.[1] Unlike other antiplatelet peptides that target the fibrinogen receptor directly, EHIPA's unique mechanism involves binding to fibrinogen itself. This interaction effectively blocks the binding of fibrinogen to platelets, thereby inhibiting platelet aggregation and adhesion to adhesive proteins like fibrinogen and vitronectin.[1]

## Biochemical Properties and Quantitative Data

The following table summarizes the key biochemical properties of the Fibrinogen-Binding Peptide.

| Property            | Value                                                         | Reference |
|---------------------|---------------------------------------------------------------|-----------|
| Amino Acid Sequence | H-Glu-His-Ile-Pro-Ala-OH                                      | [1]       |
| Molecular Formula   | C <sub>25</sub> H <sub>39</sub> N <sub>7</sub> O <sub>8</sub> | N/A       |
| Molecular Weight    | 565.62 g/mol                                                  | N/A       |
| Form                | Lyophilized Powder                                            | N/A       |
| Purity (by HPLC)    | Typically >95% or >98%                                        | N/A       |

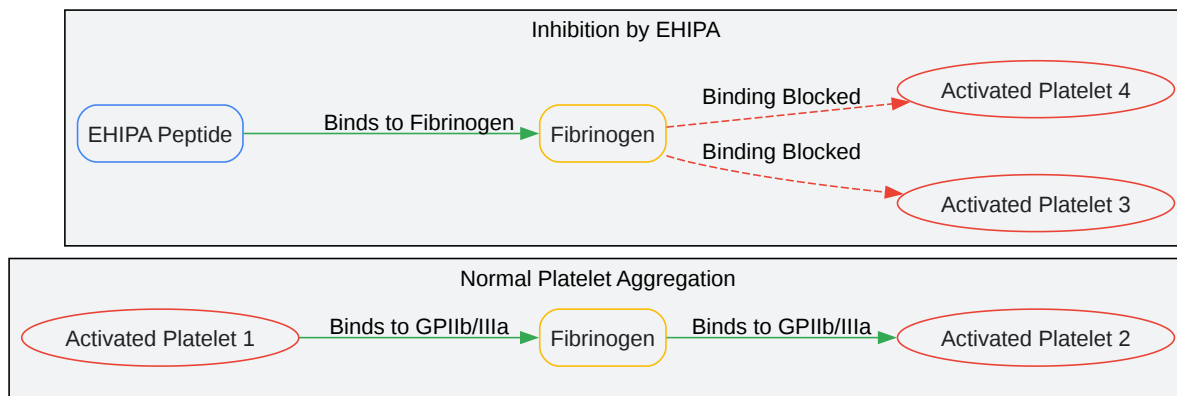
## Biological Activity

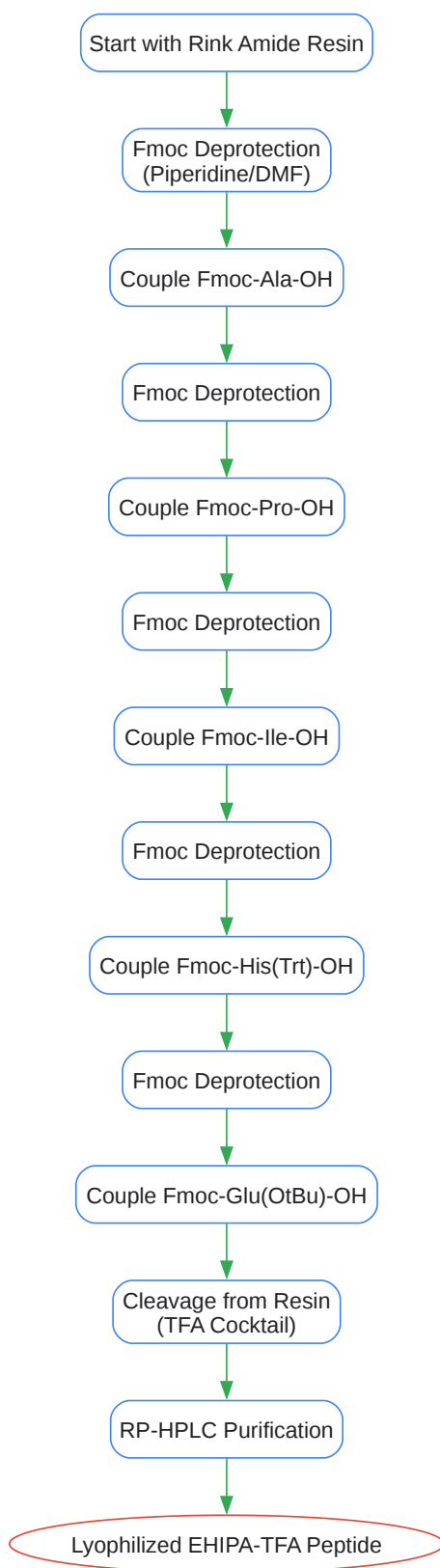
The primary biological activities of EHIPA are the inhibition of platelet aggregation and adhesion. The following table presents the available quantitative data on these activities.

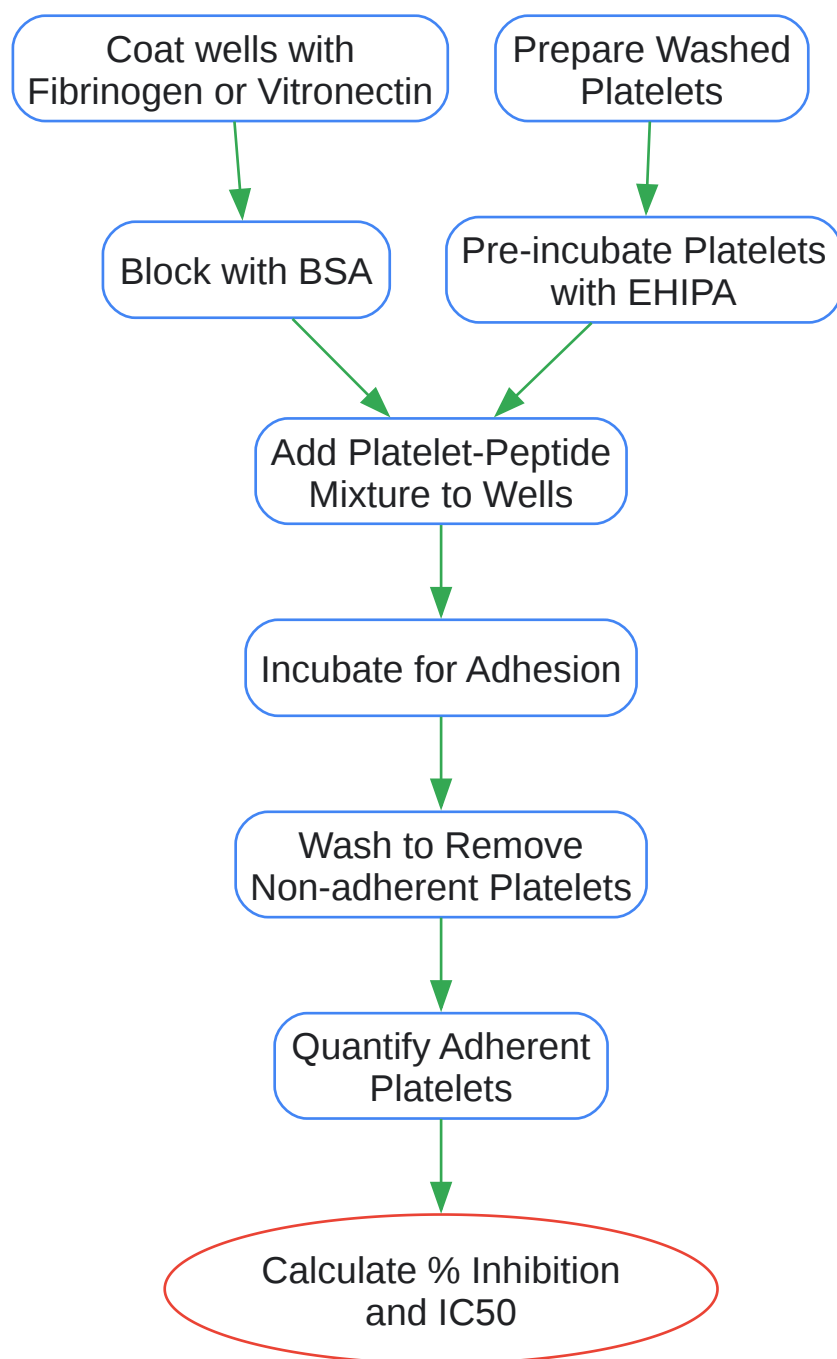
| Biological Activity                            | IC <sub>50</sub> Value | Experimental Conditions                               | Reference |
|------------------------------------------------|------------------------|-------------------------------------------------------|-----------|
| Inhibition of ADP-induced Platelet Aggregation | ~3 mM                  | Human platelet-rich plasma, stimulated with 10 µM ADP | [1]       |
| Inhibition of Platelet Adhesion to Fibrinogen  | ~2.5 mM                | Human platelets on fibrinogen-coated surfaces         | [1]       |
| Inhibition of Platelet Adhesion to Vitronectin | ~2.5 mM                | Human platelets on vitronectin-coated surfaces        | [1]       |

## Mechanism of Action

The Fibrinogen-Binding Peptide EHIPA functions as an antagonist of platelet aggregation and adhesion through a distinct mechanism of action. Instead of binding to the platelet receptor GPIIb/IIIa, EHIPA binds directly to fibrinogen. This binding event is thought to induce a conformational change in the fibrinogen molecule or sterically hinder its interaction with the GPIIb/IIIa receptor on activated platelets. By preventing the fibrinogen-platelet interaction, the peptide effectively blocks the final common pathway of platelet aggregation, where fibrinogen bridges adjacent platelets. Furthermore, its ability to inhibit platelet adhesion to vitronectin suggests a broader inhibitory effect on platelet interactions with the extracellular matrix.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemistry.du.ac.in](http://chemistry.du.ac.in) [[chemistry.du.ac.in](http://chemistry.du.ac.in)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Fibrinogen-Binding Peptide TFA (EHIPA)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12391363/docs#an-in-depth-technical-guide-to-fibrinogen-binding-peptide-tfa-ehipa>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

